

Safeguarding Your Research: A Comprehensive Guide to Handling Chlorophenol Red

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Compound of Interest		
Compound Name:	Chlorophenol red	
Cat. No.:	B1198410	Get Quote

For researchers, scientists, and drug development professionals, meticulous attention to safety protocols is paramount for both personal safety and the integrity of experimental outcomes. **Chlorophenol red**, a sulfonephthalein dye primarily used as a pH indicator, requires careful handling due to its potential as an irritant. This guide provides essential, immediate safety and logistical information, from operational procedures to disposal plans, ensuring you can work with this compound confidently and securely.

Essential Safety & Handling Information

Chlorophenol red is classified as an irritant, capable of causing skin, eye, and respiratory system irritation.[1][2] While comprehensive toxicological data is limited, it is crucial to handle this chemical with the appropriate precautions to minimize exposure.[3]

Personal Protective Equipment (PPE):

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following should be worn at all times when handling **Chlorophenol red**, particularly in its solid (powder) form.

• Eye and Face Protection: Chemical safety goggles are mandatory to protect against dust particles and splashes.[3] In situations with a higher risk of splashing, a face shield should be worn in conjunction with goggles.



- Skin Protection: A standard laboratory coat must be worn and kept buttoned.[3] Chemical-resistant gloves (such as nitrile) are required; they must be inspected before use and removed properly to avoid skin contact.[4]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within
 a chemical fume hood, to keep airborne concentrations low.[1][3] If dust is generated or
 ventilation is inadequate, a NIOSH-approved respirator should be used.[3]

Handling and Storage Protocols:

- Handling: Avoid all personal contact, including the inhalation of dust.[2] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly with soap and water after handling is complete.[2][3]
- Storage: Store **Chlorophenol red** in its original, tightly sealed container in a cool, dry, and well-ventilated area.[3] It should be stored away from incompatible materials, such as strong oxidizing agents.[1] Flinn Scientific's suggested chemical storage pattern is Organic #9, alongside other dyes and indicators.[5]

Chemical and Toxicological Data

While specific occupational exposure limits (e.g., PEL, TLV) have not been established for **Chlorophenol red**, airborne concentrations should be kept as low as practically possible.[1] The following table summarizes available data.



Property	Data	
Chemical Name	Chlorophenol red (3',3"- Dichlorophenolsulfonephthalein)	
CAS Number	4430-20-0	
Molecular Formula	C19H12Cl2O5S	
Molecular Weight	423.27 g/mol	
Appearance	Green, purple, or brown crystalline powder.[1][6]	
Melting Point	261 °C (decomposes)[6]	
pH Indicator Range	pH 4.8 (Yellow) to pH 6.7 (Red/Violet)[7]	
Acute Toxicity (LD50)	Oral, Inhalation, Dermal: Not Available (N.A.)[5]	
Occupational Exposure Limits	None established[1][3][8]	

Operational and Disposal Plans

A systematic approach to operations and waste disposal is critical for maintaining a safe laboratory environment.

Emergency Procedures

Spill Response:

- Evacuate: Alert personnel in the immediate area.
- Protect: Ensure you are wearing appropriate PPE, including respiratory protection if dealing with a powder spill.
- Contain: For dry spills, avoid generating dust.[1] Use dry clean-up procedures (e.g., gently sweeping or using a vacuum with HEPA filtration).[2] For liquid spills, contain with sand or an absorbent material.[5]
- Collect: Place the spilled material into a clean, dry, sealed, and labeled container for disposal.[2]



• Decontaminate: Wash the spill site thoroughly after the material has been removed.[6]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of fresh water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]
- Skin Contact: Remove contaminated clothing. Immediately flush the affected skin with large amounts of water. If irritation persists, seek medical attention.[9]
- Inhalation: Move the individual to fresh air. If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.[3]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. If the person is conscious, give them a glass of water to drink. Seek immediate medical attention.[9]

Waste Disposal Plan

All chemical waste must be handled in accordance with local, state, and federal regulations.[4]

- Collection: Collect surplus Chlorophenol red and contaminated materials (e.g., gloves, absorbent pads) in a designated, sealed, and clearly labeled hazardous waste container.
- Segregation: Do not mix with other waste streams unless instructed by your institution's environmental health and safety (EHS) office.
- Disposal: The recommended disposal method is through a licensed hazardous waste disposal company.[6] Flinn Scientific suggests "Disposal Method #26a" for solid chemical waste that is suitable for a landfill, but this is contingent on local regulations and the absence of contamination with other hazardous materials.[4][10] Always consult your EHS officer for specific institutional procedures.

Experimental Protocol: Use of Chlorophenol Red as a pH Indicator

Chlorophenol red is widely used to visually determine the pH of a solution within its transition range.



Objective: To prepare a **Chlorophenol red** indicator solution and use it to estimate the pH of a sample.

Materials:

- Chlorophenol red powder
- Distilled water or ethanol
- Sample solution for testing
- Appropriate glassware (beakers, graduated cylinders)
- Stir plate and stir bar

Methodology:

- Prepare Indicator Solution: Dissolve a small amount of **Chlorophenol red** powder in distilled water or ethanol to create a stock solution.[11] The concentration can be adjusted based on the specific application's requirements. A typical starting point is a 0.1% solution.
- Add Indicator to Sample: Add a few drops of the prepared indicator solution to the sample being tested.[11]
- Observe Color Change: Gently swirl or stir the sample to ensure the indicator is evenly distributed.
- Determine pH: Observe the resulting color and compare it to the known pH range of Chlorophenol red:
 - Yellow: Indicates a pH at or below 4.8.
 - Red/Violet: Indicates a pH at or above 6.7.[7]
 - Intermediate Orange/Red: Indicates a pH within the transition range of 4.8 to 6.7.

Visual Workflow for Safe Handling

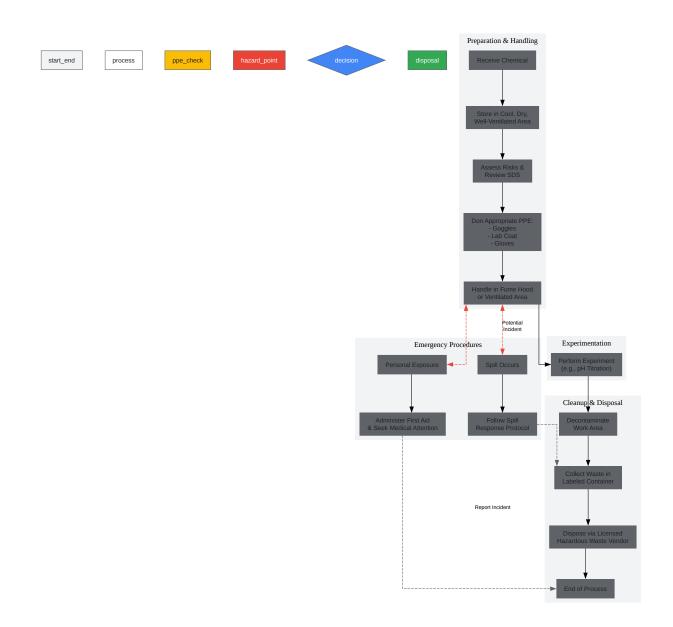


Safety Operating Guide

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The following diagram outlines the complete lifecycle for handling **Chlorophenol red** in a laboratory setting, from acquisition to disposal, including critical safety and emergency checkpoints.





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Caption: Workflow for the safe handling, use, and disposal of Chlorophenol red.



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